

"Citronellyl formate" synonyms and IUPAC name

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Compound of Interest		
Compound Name:	Citronellyl formate	
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An In-depth Technical Guide to Citronellyl Formate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Citronellyl formate**, a key aroma chemical, detailing its chemical identity, physical properties, and synthesis. The information is presented to support research, development, and application in relevant scientific fields.

Chemical Identity

- IUPAC Name: 3,7-dimethyloct-6-en-1-yl formate[1][2]
- Synonyms: A variety of synonyms are used to identify Citronellyl formate, reflecting its common usage in the fragrance and flavor industries. These include:
 - Citronellyl methanoate[2][3]
 - 3,7-dimethyloct-6-enyl methanoate[3]
 - Citronellyl formiate[3]
 - 3,7-dimethyl oct-6-enyl formate[3]
 - 2,6- dimethyl-2-octen-8-yl formate[2][3]
 - Formic acid citronellyl ester[2][3]



- 6-OCTEN-1-OL, 3,7-DIMETHYL-, FORMATE[2]
- RHODINYL FORMATE[4][5]
- Citronellol Formic Ester[6]

Physicochemical Data

The following table summarizes the key quantitative data for **Citronellyl formate**, facilitating easy comparison and reference.

Property	Value	Source(s)
Molecular Formula	C11H20O2	[2][3][7]
Molecular Weight	184.28 g/mol	[2][3]
CAS Number	105-85-1	[2][3][7]
EINECS Number	203-338-9	[3][4]
FEMA Number	2314	[2][3][7]
Appearance	Colorless liquid	[3][7]
Density	0.897 g/mL at 25 °C	[3][8][9]
Boiling Point	235 °C	[3][7][8]
Flash Point	92 °C (197.6 °F)	[3]
Refractive Index	1.443 - 1.449 @ 20°C	[3]
Vapor Pressure	0.03495 mmHg @ 23°C	[3][10]
Log P	3.8	[3][10]
Solubility	Soluble in alcohol and most oils.	[5][8]

Experimental Protocol: Synthesis of Citronellyl Formate



The primary method for the synthesis of **Citronellyl formate** is through the direct esterification of citronellol with formic acid.[8][9] This reaction is a classic example of Fischer esterification.

Materials:

- Citronellol
- Formic acid
- Acid catalyst (e.g., sulfuric acid)
- Anhydrous sodium sulfate
- Sodium bicarbonate solution (5%)
- Distillation apparatus
- · Separatory funnel
- Heating mantle

Methodology:

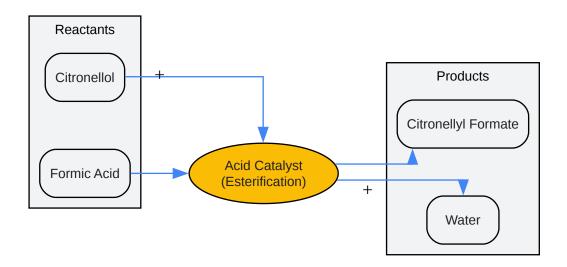
- In a round-bottom flask, combine equimolar amounts of citronellol and formic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser to the flask and heat the mixture under reflux for a specified period. The reaction progress can be monitored using techniques such as Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution to neutralize the excess acid, and finally with brine.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter to remove the drying agent.



• Purify the crude **Citronellyl formate** by vacuum distillation to obtain the final product.

Visualization of Synthesis Pathway

The following diagram illustrates the chemical reaction for the synthesis of **Citronellyl formate**.



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Caption: Synthesis of **Citronellyl formate** via Fischer esterification.

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